An In-depth Technical Guide to S-Phenyl 4-Methylpent-3-enethioate

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Compound of Interest

Compound Name:	*Phenylthio 4-methylpent-3-enoate*
CAS No.:	*102496-83-3*
Cat. No.:	*B14082034*

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Introduction: This document provides a comprehensive technical overview of S-phenyl 4-methylpent-3-enethioate, a molecule of interest for researchers in synthetic chemistry, drug discovery, and materials science. As this specific molecule is not widely cataloged in chemical databases, this guide synthesizes information from foundational chemical principles and analogous structures to predict its properties, outline a viable synthetic protocol, and explore its potential applications. We will delve into the unique reactivity imparted by the S-phenyl thioester functionality in conjunction with the unsaturated 4-methylpent-3-enoate backbone, offering a forward-looking perspective for its utility in research and development.

Chemical Identity and Identifiers

Direct searches for "**Phenylthio 4-methylpent-3-enoate**" or "S-Phenyl 4-methylpent-3-enethioate" in major chemical databases do not yield a specific, registered CAS number. This suggests the compound may be a novel chemical entity or one that has not been extensively reported in the literature. However, we can define the molecule by its constituent parts and derive its systematic identifiers.

The precursor carboxylic acid, 4-methylpent-3-enoic acid, is well-documented.

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Table 1: Identifiers for the Precursor Carboxylic Acid

Identifier	Value	Source
CAS Number	504-85-8	[1][2][3][4][5][6]
Molecular Formula	$C_6H_{10}O_2$	[1][4][6]
IUPAC Name	4-methylpent-3-enoic acid	[4][6]
Synonyms	Pyroterebic acid	[1][2][6]
Molecular Weight	114.14 g/mol	[1][3][4]

Based on this precursor, the identifiers for the target molecule, S-phenyl 4-methylpent-3-enethioate, can be predicted as follows:

Table 2: Predicted Identifiers for S-Phenyl 4-methylpent-3-enethioate

Identifier	Predicted Value
Molecular Formula	$C_{12}H_{14}OS$
IUPAC Name	S-phenyl 4-methylpent-3-enethioate
Molecular Weight	206.31 g/mol
SMILES	CC(C)=CCC(=O)SC1=CC=CC=C1

Predicted Physicochemical and Spectroscopic Properties

The properties of S-phenyl 4-methylpent-3-enethioate can be inferred from the known characteristics of thioesters and unsaturated carboxylic acid derivatives.

Physicochemical Properties

- Appearance: Likely a colorless to pale yellow oil, characteristic of many S-phenyl thioesters.

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- Solubility: Expected to be soluble in common organic solvents such as dichloromethane, ethyl acetate, and acetone. Its solubility in water is predicted to be low.

- Reactivity: The thioester functional group is considered a high-energy, "energy-rich" bond.[7][8][9] This makes it more susceptible to nucleophilic attack at the carbonyl carbon than its corresponding oxygen ester, rendering it an excellent acylating agent.[7] The C=C double bond in the pentenoate backbone offers a site for electrophilic addition and other olefin-based transformations.

Spectroscopic Characterization

A crucial aspect of synthesizing a novel compound is its rigorous characterization. Based on analogous structures, the following spectroscopic data would be expected for S-phenyl 4-methylpent-3-enethioate:

- ^{1}H NMR (Proton Nuclear Magnetic Resonance):
  - Aromatic Protons: A multiplet in the range of δ 7.2-7.5 ppm corresponding to the protons of the phenyl group.
  - Olefinic Proton: A triplet or multiplet around δ 5.3-5.5 ppm for the proton at C3 of the pentenoate chain.
  - Methylene Protons: A doublet or multiplet around δ 2.8-3.2 ppm for the two protons at C2, adjacent to the carbonyl group.
  - Methyl Protons: Two singlets or a doublet around δ 1.6-1.8 ppm for the two methyl groups at C4.
- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance):
  - Carbonyl Carbon: A peak in the downfield region, typically δ 190-200 ppm for a thioester carbonyl.
  - Aromatic Carbons: Peaks in the range of δ 125-135 ppm.
  - Olefinic Carbons: Peaks around δ 120-140 ppm for the C=C double bond.

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- Methylene and Methyl Carbons: Peaks in the aliphatic region, δ 20-45 ppm.

- IR (Infrared) Spectroscopy:
  - A strong C=O stretching vibration for the thioester carbonyl is expected around 1680-1715 cm^{-1}. This is at a lower wavenumber compared to typical oxygen esters (1735-1750 cm^{-1}) due to the larger size of the sulfur atom and weaker resonance stabilization.
  - A C=C stretching vibration around 1650 cm^{-1}.
  - C-H stretching vibrations for the aromatic and aliphatic portions of the molecule.

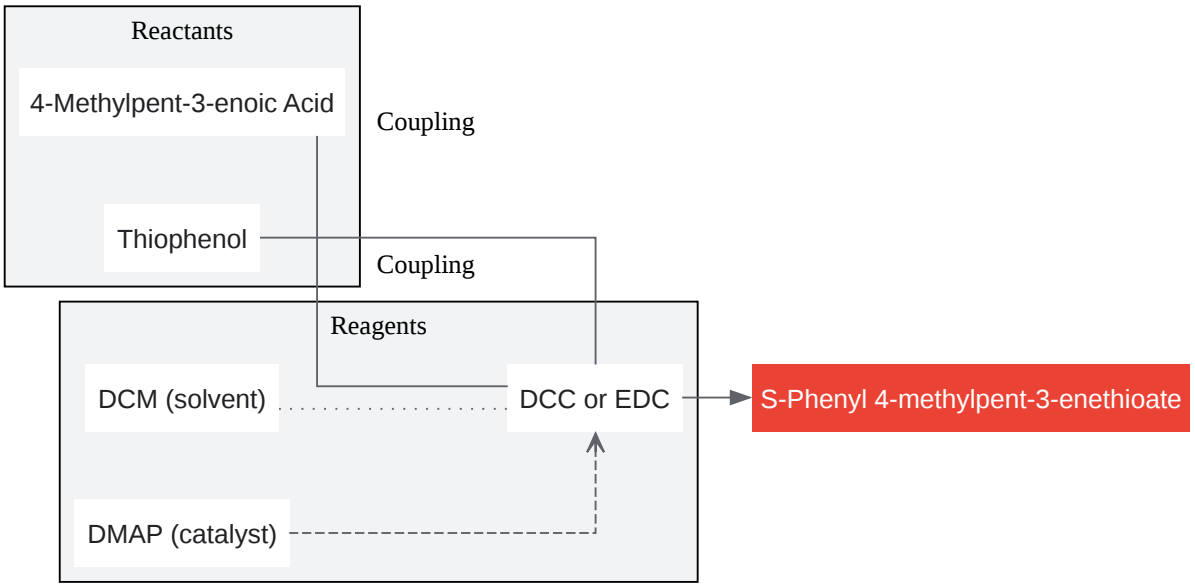
- Mass Spectrometry (MS):
  - The molecular ion peak $[M]^+$ would be observed at m/z = 206.31.
  - Common fragmentation patterns would include the loss of the thiophenyl radical ($•SC_6H_5$) and cleavage at the C-C bonds of the pentenoate chain.

Proposed Synthesis Protocol

The synthesis of S-phenyl 4-methylpent-3-enethioate can be logically achieved through the coupling of 4-methylpent-3-enoic acid and thiophenol. A direct condensation using a carbodiimide coupling agent is a standard and effective method.

Reaction Scheme

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Caption: Proposed synthesis of S-phenyl 4-methylpent-3-enethioate.

Step-by-Step Experimental Protocol

- Preparation: To a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 4-methylpent-3-enoic acid (1.0 eq). Dissolve the acid in anhydrous dichloromethane (DCM).
- Addition of Reagents: Add thiophenol (1.05 eq) and a catalytic amount of 4-dimethylaminopyridine (DMAP, 0.1 eq) to the solution.
- Cooling: Cool the reaction mixture to 0 °C in an ice bath.
- Coupling Agent: Slowly add a solution of N,N'-dicyclohexylcarbodiimide (DCC, 1.1 eq) or 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC, 1.1 eq) in anhydrous DCM to the stirred reaction mixture.

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- Reaction: Allow the reaction to warm to room temperature and stir for 12-24 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Workup:
  - If DCC was used, a white precipitate of dicyclohexylurea (DCU) will form. Filter off the DCU and wash the solid with a small amount of DCM.
  - Combine the filtrates and wash sequentially with 5% HCl, saturated $NaHCO_3$ solution, and brine.
  - Dry the organic layer over anhydrous Na_2SO_4, filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel using a gradient of ethyl acetate in hexanes to yield the pure S-phenyl 4-methylpent-3-enethioate.

Potential Applications in Research and Drug Development

The unique chemical nature of S-phenyl 4-methylpent-3-enethioate suggests several avenues for its application, particularly in medicinal chemistry and materials science.

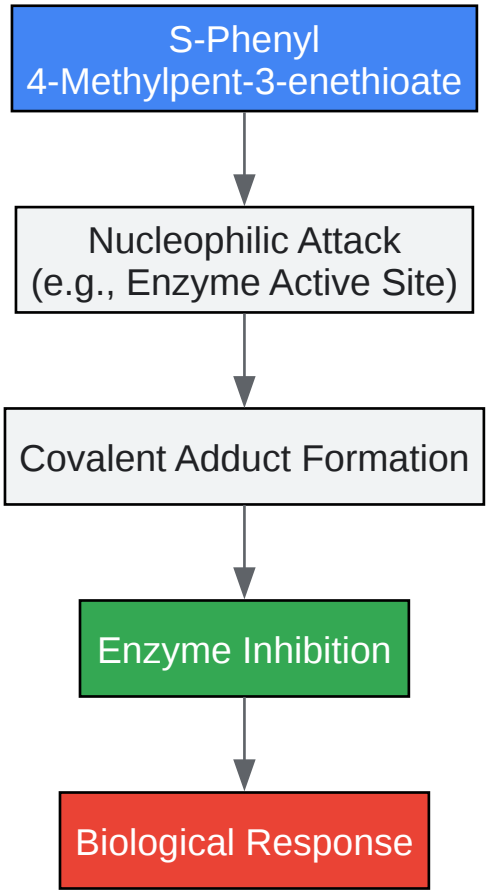
Role as a Bioactive Scaffold Precursor

Thioesters are crucial intermediates in numerous biological pathways, including fatty acid metabolism and steroid biosynthesis, with acetyl-CoA being a prime example.[10] The reactivity of the thioester bond makes it a valuable tool in drug design.

- Enzyme Inhibition: The electrophilic carbonyl carbon of the thioester can be targeted by nucleophilic residues in the active sites of enzymes.[11] This makes S-phenyl 4-methylpent-3-enethioate a potential starting point for designing covalent inhibitors for various enzymes, such as proteases or acyltransferases.
- Prodrug Development: The thioester linkage could be used as a cleavable linker in prodrug design, releasing an active pharmaceutical ingredient upon hydrolysis by intracellular esterases or other enzymes.

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- Protein Modification: The ability of thioesters to acylate proteins is a double-edged sword. While it can lead to idiosyncratic drug toxicity through the formation of drug-protein adducts, this reactivity can also be harnessed for targeted protein labeling and modification in chemical biology.[11]



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Caption: Mechanism of action for thioester-based enzyme inhibitors.

Utility in Synthetic Chemistry

- Acyl Donor: As an effective acylating agent, this molecule can be used to introduce the 4-methylpent-3-enoyl group into other molecules, such as amines (to form amides) or alcohols (to form esters), under mild conditions.[7]

- Cross-Coupling Reactions: Thioesters can participate in various transition-metal-catalyzed cross-coupling reactions, such as the Fukuyama coupling, to form ketones.[10] This provides a route to more complex molecules containing the 4-methylpent-3-enoyl moiety.

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- Enolate Chemistry: The α-protons to the carbonyl group are acidic and can be removed by a strong base to form an enolate.[12][13][14] This enolate can then react with various electrophiles, allowing for the formation of new carbon-carbon bonds at the C2 position.

Conclusion

While S-phenyl 4-methylpent-3-enethioate may not be a commercially available compound, its synthesis is straightforward from readily available precursors. Its hybrid structure, combining a reactive thioester with an unsaturated hydrocarbon chain, makes it a molecule of significant interest. The principles and protocols outlined in this guide provide a solid foundation for researchers to synthesize, characterize, and explore the potential of this compound in the development of novel therapeutics, chemical probes, and advanced materials. The inherent reactivity of the thioester bond, a feature often leveraged by nature, presents a compelling opportunity for innovation in the hands of synthetic and medicinal chemists.

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